

A Technical Guide to Z-D-Dap(Fmoc)-OH: Properties, Synthesis, and Application

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Compound of Interest

Compound Name: Z-D-Dap(Fmoc)-OH

CAS No.: 185968-90-5

Cat. No.: B613315

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Z-D-Dap(Fmoc)-OH**, a crucial building block in modern peptide chemistry. We will explore its chemical properties, strategic applications in peptide synthesis, and detailed protocols for its effective utilization. This document is intended to serve as a practical resource for researchers aiming to incorporate this unique amino acid derivative into their synthetic workflows to develop novel peptides with enhanced therapeutic properties.

Introduction: The Strategic Advantage of Diaminopropionic Acid Derivatives

The incorporation of non-proteinogenic amino acids is a powerful strategy for modulating the biological activity, stability, and conformational properties of peptides.^[1] Among these, 2,3-diaminopropionic acid (Dap) offers a versatile scaffold for creating branched, cyclic, or conjugated peptides due to its additional amino group.^[1] The choice of protecting groups for the α -amino and side-chain β -amino groups is critical for successful solid-phase peptide

synthesis (SPPS).[1] **Z-D-Dap(Fmoc)-OH**, with its specific orthogonal protection scheme, provides a unique tool for synthetic peptide chemists.

Core Properties of Z-D-Dap(Fmoc)-OH

A thorough understanding of the physicochemical properties of **Z-D-Dap(Fmoc)-OH** is essential for its successful application.

Property	Value	Source(s)
Molecular Weight	460.48 g/mol	[2][3]
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₆	[2][3]
CAS Number	185968-90-5	[2][4]
Appearance	White to off-white powder	
Purity	≥95.0% to ≥98.0% (HPLC)	
Storage	2-8°C	

Solubility: **Z-D-Dap(Fmoc)-OH** is generally soluble in organic solvents commonly used in peptide synthesis, such as N,N-dimethylformamide (DMF).

The Orthogonal Protection Strategy of Z-D-Dap(Fmoc)-OH

The synthetic utility of **Z-D-Dap(Fmoc)-OH** lies in its orthogonal protecting groups: the base-labile fluorenylmethyloxycarbonyl (Fmoc) group on the β-amino side chain and the hydrogenolysis-labile benzyloxycarbonyl (Z) group on the α-amino group. This arrangement is the reverse of the more common Fmoc-D-Dap(Z)-OH. This specific configuration allows for selective deprotection and modification, opening avenues for complex peptide architectures.

The Fmoc group is stable to acidic conditions and is readily removed by a weak base, typically piperidine in DMF, which is the standard deprotection step in Fmoc-based SPPS.[5][6] The Z group, on the other hand, is stable to the basic conditions of Fmoc deprotection and can be

selectively removed by hydrogenolysis (e.g., $H_2/Pd-C$) or strong acids like HBr in acetic acid, though the former is milder and more common.

This orthogonality is pivotal for synthesizing peptides where modifications are desired at the N-terminus of the Dap residue while the peptide chain is elongated from the C-terminus.

Applications in Peptide Synthesis

The unique protecting group strategy of **Z-D-Dap(Fmoc)-OH** makes it a valuable reagent for several advanced peptide synthesis applications:

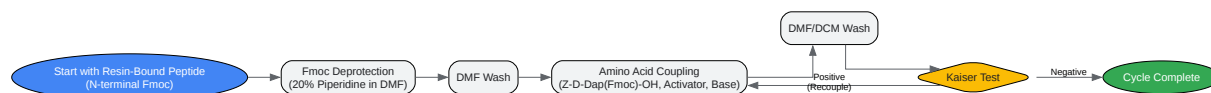
- **Synthesis of Branched Peptides:** The free carboxy terminus can be coupled to a resin, and after selective removal of the Z group, the peptide chain can be elongated from the α -amino group. Subsequently, the Fmoc group on the side chain can be removed to allow for the synthesis of a second peptide chain, creating a branched peptide.
- **Introduction of Labels and Conjugates:** The side-chain amino group, after Fmoc deprotection, can be selectively functionalized with reporter molecules such as fluorescent dyes, biotin, or polyethylene glycol (PEG) chains.
- **Cyclic Peptide Formation:** The side-chain amine can be used for on-resin cyclization with the C-terminal carboxylic acid or a side chain of another amino acid to form lactam-bridged cyclic peptides.^[7]

Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the incorporation of **Z-D-Dap(Fmoc)-OH** into a peptide sequence using manual Fmoc-SPPS.

General Fmoc-SPPS Cycle

A standard cycle of Fmoc-SPPS involves the iterative steps of deprotection, washing, coupling, and washing.^{[1][4]}



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Caption: Standard Fmoc-SPPS Cycle for Amino Acid Incorporation.

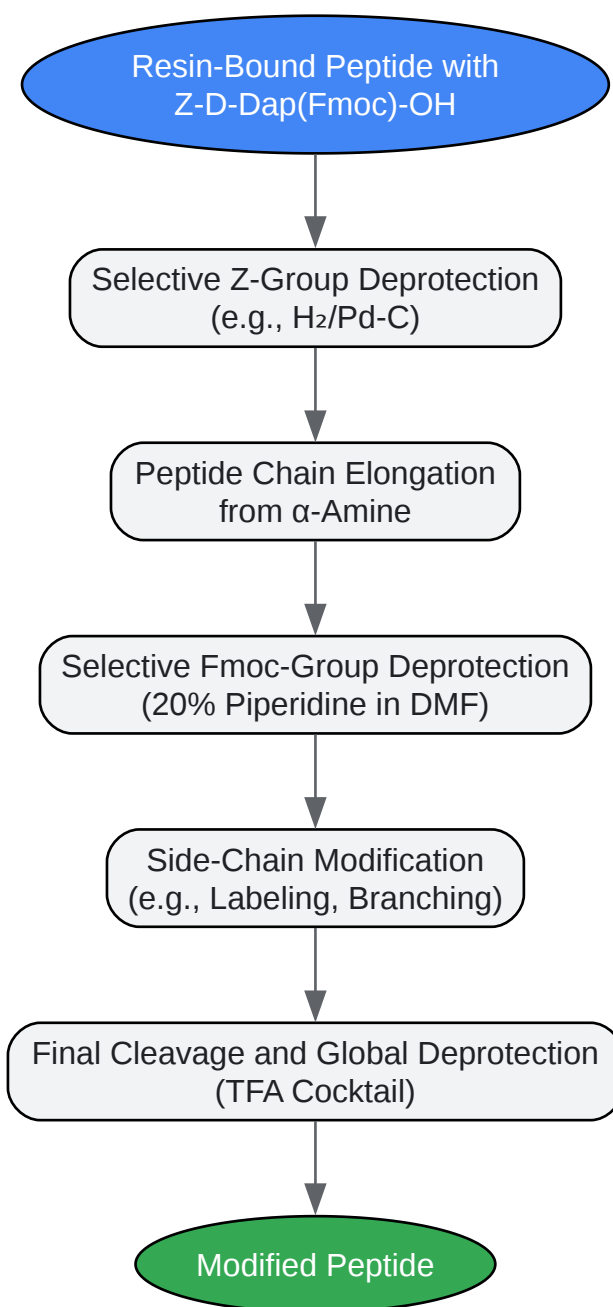
Coupling Protocol for Z-D-Dap(Fmoc)-OH

Due to the steric hindrance of the protecting groups, efficient coupling of **Z-D-Dap(Fmoc)-OH** may require specific coupling reagents and conditions.[8]

- **Resin Preparation:** Start with a swollen, deprotected resin-bound peptide in a reaction vessel.
- **Activation:** In a separate vessel, pre-activate **Z-D-Dap(Fmoc)-OH** (3 equivalents relative to resin loading) with a coupling reagent such as HCTU (2.9 eq.) in the presence of a base like N,N-diisopropylethylamine (DIPEA) (6 eq.) in DMF for 1-2 minutes.[1] For sterically hindered couplings, more potent activating reagents like HATU or COMU can be considered.[9]
- **Coupling:** Add the activated amino acid solution to the resin and agitate for 1-2 hours at room temperature.[1]
- **Monitoring:** Monitor the coupling reaction using a qualitative method like the Kaiser test to check for the presence of free primary amines. A negative result (yellow beads) indicates a complete reaction.[1] If the test is positive (blue beads), a second coupling is recommended.

Selective Deprotection and On-Resin Modification

The following workflow illustrates the process of selective deprotection and modification of the Dap residue.



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Caption: Workflow for On-Resin Modification using **Z-D-Dap(Fmoc)-OH**.

Final Cleavage and Deprotection

After the peptide sequence is fully assembled, the peptide is cleaved from the resin, and all remaining side-chain protecting groups are removed.

- **Resin Washing and Drying:** Wash the peptide-resin with DCM and dry it under vacuum.
- **Cleavage Cocktail:** Prepare a cleavage cocktail appropriate for the resin and the side-chain protecting groups of the other amino acids. A common cocktail for cleavage from Rink Amide resin and removal of acid-labile protecting groups is Reagent K (TFA/phenol/water/thioanisole/1,2-ethanedithiol 82.5:5:5:5:2.5).^[1] Caution: Trifluoroacetic acid (TFA) is highly corrosive and should be handled in a fume hood with appropriate personal protective equipment.^[4]
- **Cleavage Reaction:** Add the cleavage cocktail to the dried peptide-resin and agitate for 2-4 hours at room temperature.^[1]
- **Peptide Precipitation:** Filter the resin and precipitate the peptide from the filtrate by adding it to cold diethyl ether.^[4]
- **Purification:** The crude peptide is then purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC).^[4]

Analytical Characterization of Dap-Containing Peptides

The identity and purity of the synthesized peptide should be confirmed using appropriate analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** Used to assess the purity of the crude and purified peptide. A C18 reversed-phase column with a water/acetonitrile gradient containing 0.1% TFA is commonly employed.^{[2][10]}
- **Mass Spectrometry (MS):** Techniques such as MALDI-TOF or ESI-MS are used to confirm the molecular weight of the synthesized peptide.^[11]
- **Circular Dichroism (CD) Spectroscopy:** Can be used to determine the secondary structure of the peptide in solution and assess the impact of the Dap incorporation on the peptide's conformation.^[11]

Safety and Handling

Z-D-Dap(Fmoc)-OH is for research and development use only.[4][12] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling the compound.[13] It is recommended to handle the powder in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Z-D-Dap(Fmoc)-OH is a specialized amino acid derivative that offers unique opportunities for the synthesis of complex and modified peptides. Its orthogonal protecting group strategy enables site-selective modifications that are not easily achievable with other protected Dap derivatives. A clear understanding of its properties and the appropriate synthetic protocols, as outlined in this guide, will empower researchers to leverage the full potential of this versatile building block in their drug discovery and development efforts.

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